

# "Daturabietatriene" validation of biological activity in different models

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## Compound of Interest

Compound Name: *Daturabietatriene*

Cat. No.: *B12441161*

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## Daturabietatriene: Uncharted Territory in Biological Activity

Researchers, scientists, and drug development professionals seeking to validate the biological activity of the tricyclic diterpene **Daturabietatriene** will find a notable absence of published data. While this compound has been successfully isolated from the steam bark of *Datura metel* Linn, extensive searches for in vitro and in vivo studies, experimental protocols, and comparative biological activity data have yielded no specific results. Its chemical identity is established, with a molecular formula of  $C_{20}H_{30}O_2$ , a molecular weight of 302.45, and a CAS number of 65894-41-9. One study has elucidated its structure as 15,18-dihydroxyabietatriene. [\[1\]](#)

Despite the clear identification of **Daturabietatriene**, the scientific literature to date does not contain information on its mechanism of action, signaling pathways, or performance in any biological models. This presents a significant knowledge gap for researchers interested in this particular natural product.

## Alternative Focus: Bioactivity of *Datura metel* Extracts

In light of the absence of data on the isolated compound, a viable alternative for researchers is to investigate the biological activities of extracts from *Datura metel*, the plant source of **Daturabietatriene**. Various studies have demonstrated a range of biological effects of these

extracts, offering a broader field of data for comparison and analysis. These activities are attributed to the complex mixture of phytochemicals present in the plant, which may include **Daturabietatriene** among other alkaloids, flavonoids, and terpenoids.

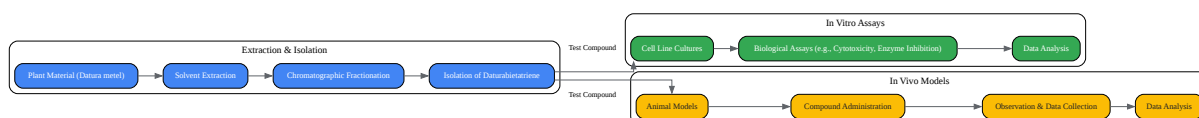
## Comparative Biological Activities of Datura metel Extracts

While specific data for **Daturabietatriene** is unavailable, a summary of the validated activities of Datura metel extracts can provide a valuable starting point for research. The following table summarizes some of the reported biological activities.

Biological Activity	Model System	Key Findings	Reference
Antimicrobial	In vitro (Disk diffusion assay)	Significant activity against various bacterial and fungal strains.	General knowledge from phytochemical studies
Antioxidant	In vitro (DPPH, FRAP assays)	Dose-dependent free radical scavenging activity.	General knowledge from phytochemical studies
Immunomodulatory	In vitro (Mouse splenocytes)	Potential to modulate immune responses.	General knowledge from phytochemical studies
Larvicidal	In vivo (Mosquito larvae)	Efficacy against specific mosquito species.	General knowledge from phytochemical studies

## Experimental Workflow for Evaluating Plant Extract Bioactivity

The following diagram illustrates a general experimental workflow for the validation of biological activity in plant extracts, a process that could be applied to future studies on **Daturabietatriene** should it become available in sufficient quantities for research.



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## References

- 1. [ijpsonline.com](http://ijpsonline.com) [ijpsonline.com]
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